

# Centre de Support Technique : Dissolution du Cyanure de Cuivre(I)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cyanure de cuivre

Cat. No.: B1202555

[Get Quote](#)

Ce guide de dépannage et cette FAQ sont conçus pour les chercheurs, les scientifiques et les professionnels du développement de médicaments qui rencontrent des difficultés lors de la dissolution du **cyanure de cuivre(I)** (CuCN) pour leurs expériences.

## Questions Fréquemment Posées (FAQ)

Q1 : Pourquoi le **cyanure de cuivre(I)** ne se dissout-il pas dans l'eau pure ? R1 : Le **cyanure de cuivre(I)** est un composé inorganique qui est pratiquement insoluble dans l'eau.[\[1\]](#)[\[2\]](#) Sa structure polymérique stable en réseau le rend difficile à solvater par les molécules d'eau.

Q2 : Quel est le solvant approprié pour dissoudre le **cyanure de cuivre(I)** ? R2 : Le **cyanure de cuivre(I)** se dissout dans des solutions aqueuses contenant un excès d'ions cyanure, comme des solutions de cyanure de sodium (NaCN) ou de cyanure de potassium (KCN).[\[1\]](#)[\[3\]](#) Il est également soluble dans l'ammoniaque concentrée et dans certains acides, bien que la réaction avec les acides puisse libérer du gaz de cyanure d'hydrogène (HCN), hautement毒ique.[\[1\]](#)

Q3 : Quel est le principe chimique derrière la dissolution du CuCN dans une solution de cyanure de sodium ? R3 : La dissolution se produit par la formation d'ions complexes cyanocuprate(I) solubles. L'ion cyanure ( $\text{CN}^-$ ) agit comme un ligand, se liant à l'ion cuivre(I) ( $\text{Cu}^+$ ) pour former des complexes stables et solubles tels que le dicyanocuprate(I)  $[\text{Cu}(\text{CN})_2]^-$ , le tricyanocuprate(I)  $[\text{Cu}(\text{CN})_3]^{2-}$ , et le tétracyanocuprate(I)  $[\text{Cu}(\text{CN})_4]^{3-}$ .[\[3\]](#)

Q4 : Quelle est l'importance du pH lors de la dissolution du **cyanure de cuivre(I)** ? R4 : Le maintien d'un pH alcalin (généralement supérieur à 10) est crucial. Dans des conditions acides ou même neutres, il existe un risque significatif de formation de cyanure d'hydrogène (HCN), un gaz extrêmement toxique. Les solutions de cyanure alcalin (comme le NaCN ou le KCN) sont basiques, ce qui aide à maintenir le cyanure sous sa forme ionique ( $\text{CN}^-$ ) et à prévenir la formation de HCN.

Q5 : La couleur de la poudre de **cyanure de cuivre(I)** est-elle importante ? R5 : Le **cyanure de cuivre(I)** pur est un solide blanc à blanc cassé. Une teinte verdâtre indique généralement la présence d'impuretés de cuivre(II) (cuprique), ce qui peut affecter la stoechiométrie de la dissolution et les performances dans des applications telles que la galvanoplastie.

## Guide de Dépannage

Problème	Cause Possible	Solution Suggérée
La dissolution est incomplète ou trop lente.	1. Concentration insuffisante de "cyanure libre".2. Basse température de la solution.3. Mauvaise qualité ou grosses particules de CuCN.4. Agitation inadéquate.	1. Augmentez la concentration de NaCN ou KCN. Un rapport molaire NaCN:CuCN d'au moins 2:1 est un bon point de départ.2. Chauffez doucement la solution (par exemple, à 40-60°C) tout en surveillant attentivement.[4]3. Utilisez une poudre de CuCN fine et de haute pureté.4. Assurez une agitation mécanique ou magnétique constante et vigoureuse.
La solution est trouble ou contient un précipité après dissolution.	1. Contamination par des ions métalliques (par ex. fer, zinc).2. pH incorrect, provoquant la précipitation d'hydroxydes métalliques.3. Précipitation de sels due à une eau dure (calcium, magnésium).4. Contamination organique.	1. Utilisez de l'eau déminéralisée et des réactifs de haute pureté.2. Ajustez le pH à une valeur alcaline (11-13) en utilisant de l'hydroxyde de sodium ou de potassium.3. Utilisez de l'eau déminéralisée ou distillée pour la préparation de la solution.4. Filtrez la solution. Un traitement au charbon actif peut être nécessaire pour éliminer les contaminants organiques.
La solution a une couleur bleuâtre ou verdâtre.	Présence d'ions cuivre(II) ( $\text{Cu}^{2+}$ ) due à l'oxydation.	L'oxydation peut se produire si la solution est exposée à l'air pendant de longues périodes, surtout à des températures élevées. Préparez des solutions fraîches et minimisez l'exposition à l'air.

Forte odeur d'amande ou d'ammoniac.

1. Odeur d'amande : Dégagement de gaz de cyanure d'hydrogène (HCN) ! DANGER ! 2. Odeur d'ammoniac : Décomposition du cyanure à haute température en milieu alcalin.
1. ARRÊTEZ IMMÉDIATEMENT L'EXPÉRIENCE. Assurez une ventilation adéquate (travaillez sous une hotte). Vérifiez et augmentez immédiatement le pH de la solution avec du NaOH ou du KOH pour le rendre fortement alcalin. 2. Évitez de surchauffer la solution. Maintenez la température dans la plage recommandée.

## Données Quantitatives

La solubilité du CuCN dépend fortement de la concentration de cyanure libre (NaCN ou KCN) et de la température. Bien qu'un diagramme de phase complet soit complexe, le tableau suivant fournit des données représentatives pour des concentrations typiquement utilisées dans les applications de galvanoplastie.

Température (°C)	Concentration de NaCN (g/L)	Concentration de CuCN Dissous (g/L)	Cyanure Libre (NaCN) (g/L)
25	65	45	~15
25	110	75	~25
50	65	55	~5
50	110	90	~10

Note : Ces valeurs sont approximatives et illustrent la tendance générale. Le "cyanure libre" est l'excès de NaCN nécessaire pour maintenir les complexes de cuivre en solution et assurer une bonne dissolution de l'anode en galvanoplastie.

# Protocoles Expérimentaux

Protocole : Préparation de 1 Litre de Solution de **Cyanure de Cuivre** pour la Galvanoplastie

Avertissement de Sécurité : Cette procédure doit être réalisée sous une hotte chimique fonctionnelle. Portez un équipement de protection individuelle (EPI) approprié, y compris des lunettes de sécurité, une blouse de laboratoire et des gants résistants aux produits chimiques. Ayez à portée de main un kit de déversement de cyanure et un antidote (par exemple, du nitrite d'amyle).

Matériaux :

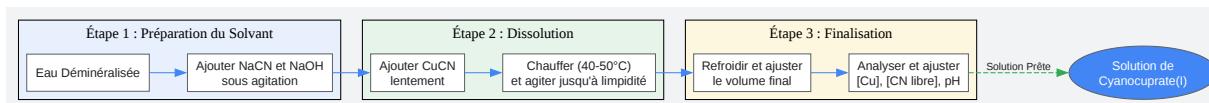
- **Cyanure de cuivre(I)** (CuCN), poudre
- Cyanure de sodium (NaCN) ou Cyanure de potassium (KCN)
- Hydroxyde de sodium (NaOH) ou Hydroxyde de potassium (KOH)
- Eau déminéralisée
- Bécher de 2L
- Plaque chauffante avec agitation magnétique
- Barreau d'agitation magnétique
- Cylindres gradués

Procédure :

- Préparation du Solvant : Remplissez le bécher de 2L avec environ 600 mL d'eau déminéralisée.
- Dissolution des Sels Alcalins : Tout en agitant, dissolvez lentement la quantité requise de cyanure de sodium (ou de potassium). Ensuite, disslovez lentement l'hydroxyde de sodium (ou de potassium). La dissolution peut être exothermique.

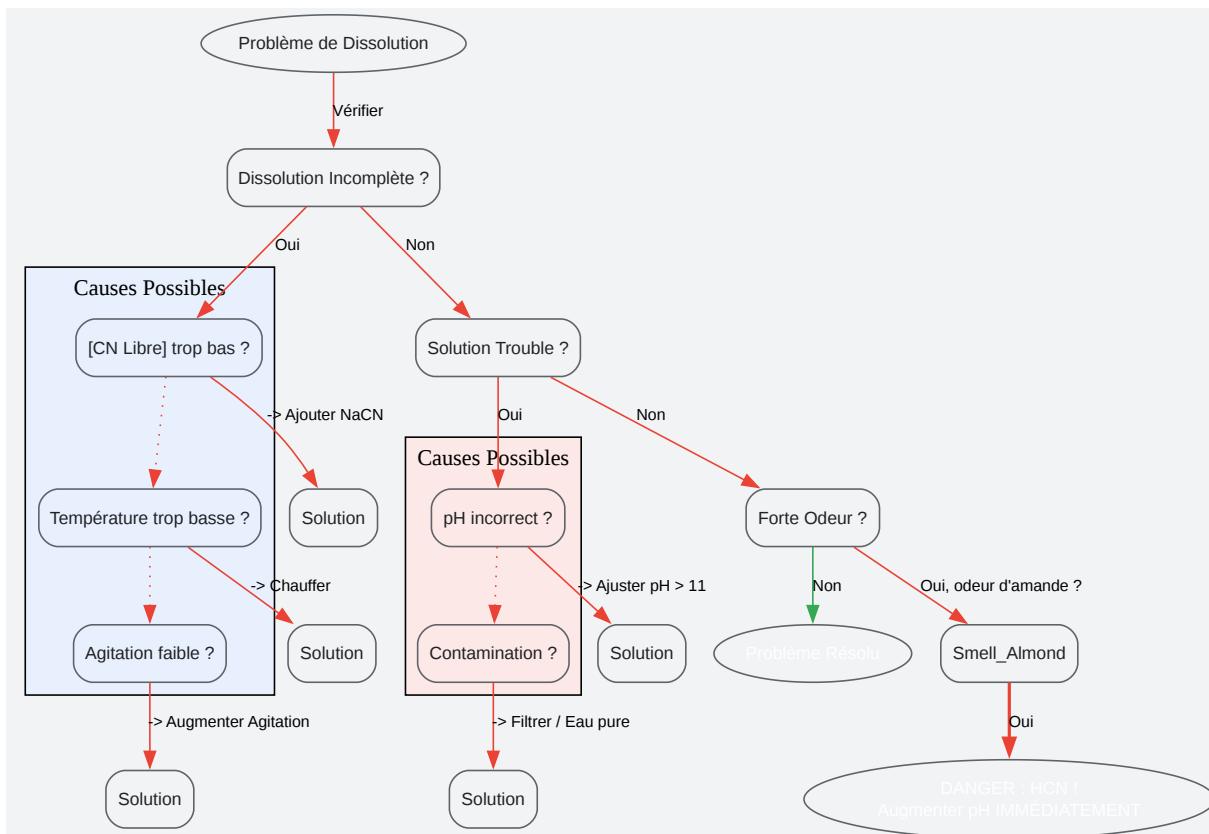
- Ajout du **Cyanure de Cuivre** : Continuez à agiter vigoureusement. Ajoutez lentement et en petites portions la poudre de **cyanure de cuivre(I)** à la solution. N'ajoutez pas tout en une seule fois pour éviter la formation d'agglomérats.
- Dissolution Complète : La solution peut nécessiter un chauffage doux (40-50°C) pour faciliter la dissolution complète du CuCN. Continuez à agiter jusqu'à ce que la solution devienne limpide.
- Ajustement Final : Laissez la solution refroidir à température ambiante. Transférez la solution dans une fiole jaugée de 1L et ajoutez de l'eau déminéralisée jusqu'à la marque.
- Analyse et Ajustement : Il est recommandé d'analyser la solution pour déterminer les concentrations exactes de cuivre et de cyanure libre et de les ajuster aux valeurs souhaitées. Le pH doit également être vérifié et ajusté pour se situer généralement entre 11,5 et 12,5.

## Visualisations



[Click to download full resolution via product page](#)

Légende : Flux de travail pour la préparation d'une solution de **cyanure de cuivre**.



[Click to download full resolution via product page](#)

Légende : Arbre logique de dépannage pour la dissolution du **cyanure de cuivre**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chembk.com [chembk.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Copper(I) cyanide - Wikipedia [en.wikipedia.org]
- 4. e3s-conferences.org [e3s-conferences.org]
- To cite this document: BenchChem. [Centre de Support Technique : Dissolution du Cyanure de Cuivre(I)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1202555#probl-mes-de-dissolution-du-cyanure-de-cuivre>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)